

Infrared Spectral Data and Experimental Context

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Compound Focus: Methyl Octanoate

CAS No.: 111-11-5

Cat. No.: S576137

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The infrared data for **methyl octanoate** comes from two distinct experimental setups: a traditional condensed-phase analysis and a high-temperature gas-phase study.

Condensed Phase Reference Spectrum (Coblentz Society Collection)

This spectrum is a standard reference measured under controlled conditions [1].

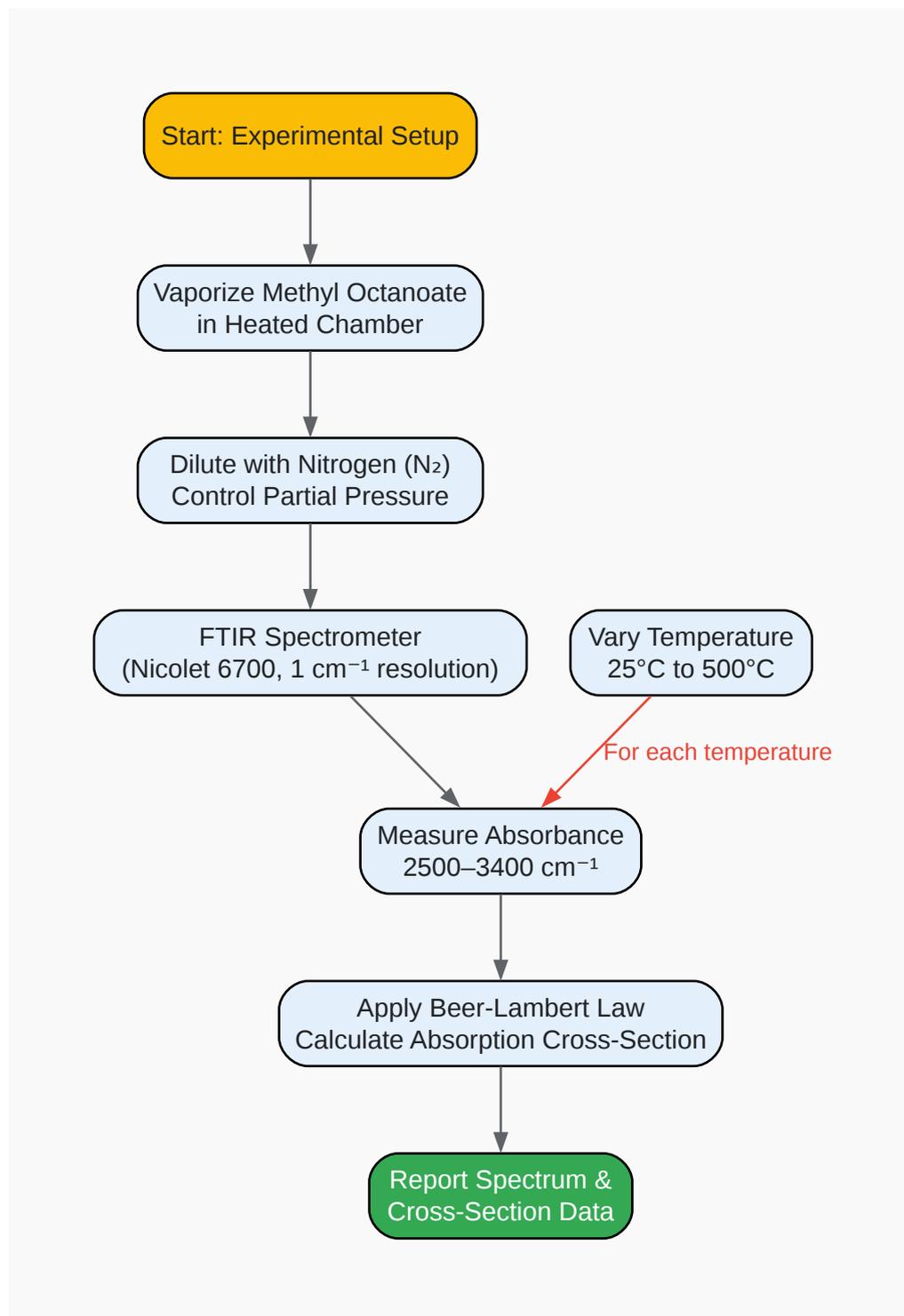
Aspect	Details
Data Source	NIST Chemistry WebBook (Coblentz Society Data) [1]
State	Solution (10% in CCl ₄ and CS ₂) [1]
Instrument	Dispersive (DOW KBr Foreprism-Grating) [1]
Path Length	0.011 cm [1]
Data Format	JCAMP-DX (Digitized from hard copy) [1]

Gas-Phase Spectrum at High Temperatures (Research Data)

This data is from a research paper focusing on the spectroscopic properties of gaseous Fatty Acid Methyl Esters (FAMES) for combustion diagnostics [2].

Aspect	Details
Data Source	Campbell et al., <i>Journal of Quantitative Spectroscopy and Radiative Transfer</i> [2]
State	Gas phase [2]
Instrument	FTIR (Nicolet 6700) with 1 cm ⁻¹ resolution [2]
Temperature Range	25°C to 500°C [2]
Spectral Range	2500–3400 cm ⁻¹ (C-H Stretch) [2]
Key Finding	Absorption cross-section at 3.39 μm (2947.9 cm ⁻¹) is stable between ~150-400°C [2]

The experimental workflow for acquiring the high-temperature FTIR data can be visualized as follows:



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*FTIR analysis workflow for gaseous **methyl octanoate**.*

Key Spectral Interpretations

The research provides specific insights into the absorption features of **methyl octanoate** and other FAMES [2]:

- **C-H Stretch Region:** The absorption spectrum in the 2500–3400 cm^{-1} range is characteristic of the C-H bonds. The intensity in this region increases with the number of CH_2 and CH_3 groups in the molecule [2].
- **Absorption Ranges:** Typical absorption intervals identified in the study are:
 - **CH_2 groups:** 2850–2900 cm^{-1} and 2925–2975 cm^{-1} .
 - **CH_3 groups:** 2875–2925 cm^{-1} and 2950–3000 cm^{-1} [2].

How to Access the Data

- **For the Reference Spectrum:** You can view the digitized spectrum and download the JCAMP-DX data file directly from the NIST Chemistry WebBook page for Octanoic acid, methyl ester [1].
- **For the Research Article:** The full paper, "*FTIR measurements of mid-IR absorption spectra of gaseous fatty acid methyl esters at $T=25\text{--}500$ °C,*" is available through ScienceDirect. You will likely need institutional access to view the complete text and all figures [2].

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References

1. Octanoic acid, methyl ester [webbook.nist.gov]
2. FTIR measurements of mid-IR absorption spectra ... [sciencedirect.com]

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